

Application Notes and Protocols: JTE-607 in Leukemia Research Models

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Compound of Interest

Compound Name: Jte-607

Cat. No.: B1662373

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These application notes provide a comprehensive overview of the use of **JTE-607**, a potent small molecule inhibitor, in preclinical leukemia research models. This document details its mechanism of action, provides quantitative data on its efficacy, and offers detailed protocols for key experimental procedures.

JTE-607 is a prodrug that is intracellularly converted to its active form, which targets the Cleavage and Polyadenylation Specificity Factor 73 (CPSF73), also known as CPSF3.^{[1][2][3]} CPSF73 is a critical endonuclease involved in the 3'-end processing of pre-messenger RNAs (pre-mRNAs).^{[2][3]} By inhibiting CPSF73, **JTE-607** disrupts pre-mRNA processing, leading to an accumulation of unprocessed transcripts.^{[2][3]} This disruption of a fundamental cellular process exhibits a degree of sequence specificity, which may explain its potent anti-cancer effects in specific malignancies like myeloid leukemia.^{[1][4]}

In acute myeloid leukemia (AML) models, **JTE-607** has demonstrated significant anti-leukemic activity. It is known to suppress the production of multiple pro-inflammatory cytokines that support the proliferation and survival of AML cells in an autocrine and paracrine fashion.^{[5][6]} Treatment with **JTE-607** induces cell-cycle arrest at the S-phase and promotes apoptosis in AML cells.^[5] Furthermore, in vivo studies using xenograft models have shown that **JTE-607** can prolong survival, reduce leukemia cell burden in the bone marrow, and decrease the levels of human cytokines.^{[5][6]}

Data Presentation

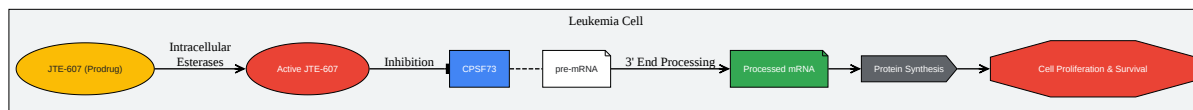
Table 1: In Vitro Efficacy of JTE-607 in Leukemia Cell Lines

Cell Line	Leukemia Type	Parameter	Value	Reference
U-937	Acute Myeloid Leukemia	Growth Inhibition	Concentration-dependent	[5]
U-937	Acute Myeloid Leukemia	Cell Cycle Arrest	S-phase	[5]
U-937	Acute Myeloid Leukemia	Apoptosis Induction	Observed	[5]
AML Cell Lines	Acute Myeloid Leukemia	Cytokine Production	Suppressed	[5]

Table 2: In Vivo Efficacy of JTE-607 in a U-937 Xenograft Model

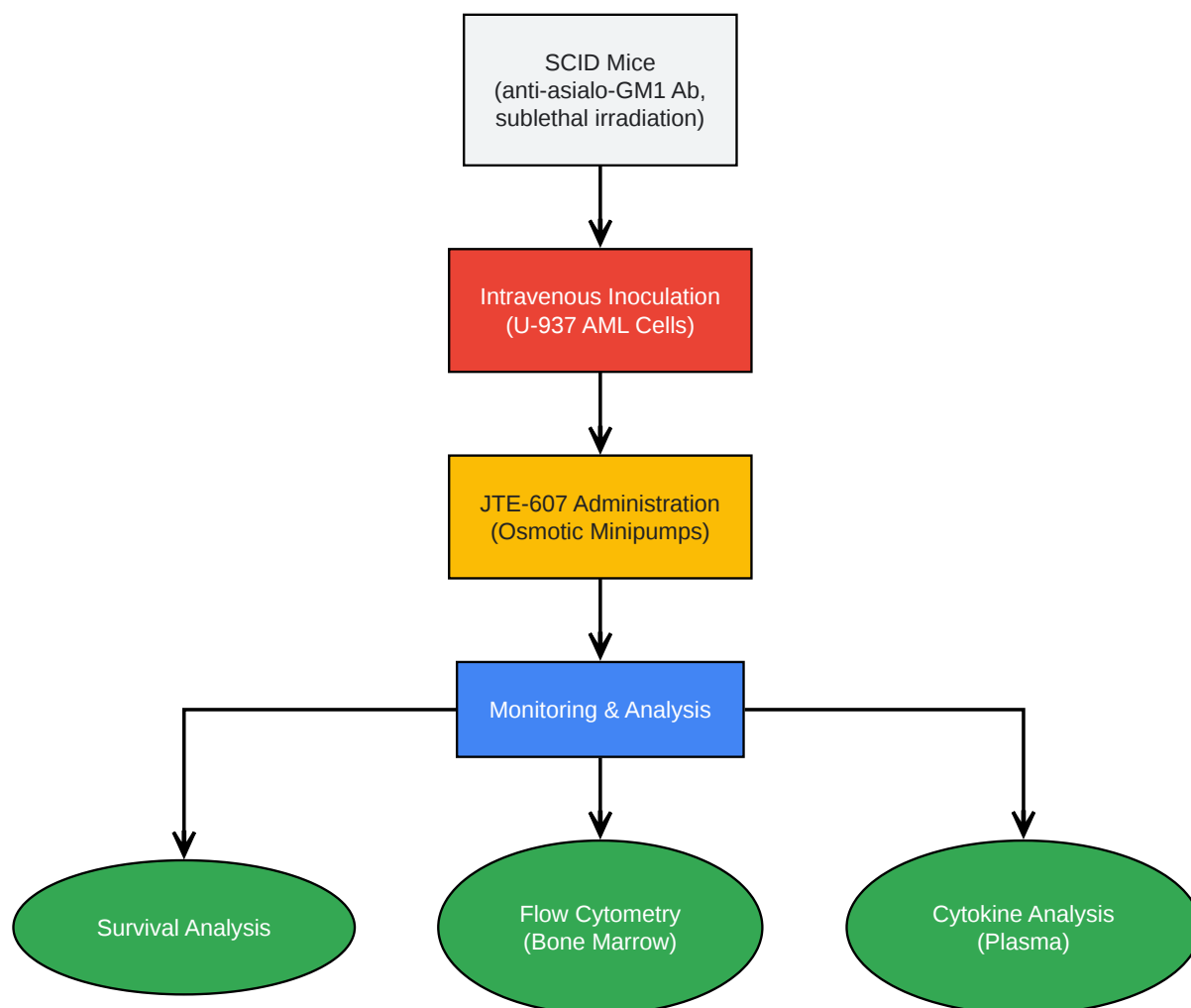
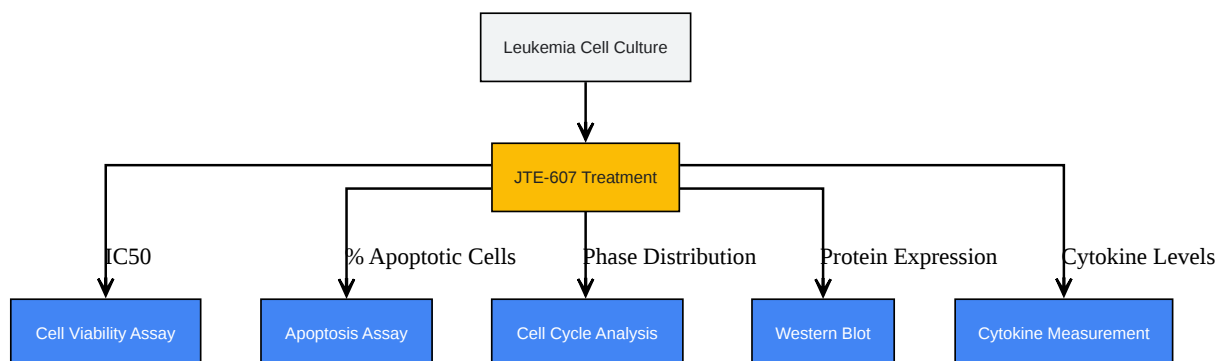
Animal Model	Treatment	Outcome	Observation	Reference
SCID Mice	JTE-607 (7-day initial admin.)	Survival	Significantly prolonged	[6]
SCID Mice	JTE-607 (delayed admin.)	Survival	Prolonged, comparable to cytarabine	[6]
SCID Mice	JTE-607	Human CD45+ cells in BM	Decreased number	[6]
SCID Mice	JTE-607	Human IL-8 levels in plasma	Reduced	[6]

Mandatory Visualizations



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Caption: Mechanism of action of **JTE-607** in leukemia cells.



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- 6. JTE-607, a multiple cytokine production inhibitor, ameliorates disease in a SCID mouse xenograft acute myeloid leukemia model - PubMed [pubmed.ncbi.nlm.nih.gov]
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